

Application Notes and Protocols: Methyl Anthranilate in Perfumery and Fragrance Research

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Compound of Interest

Compound Name: *Menthyl anthranilate*

Cat. No.: *B129310*

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A Note on Nomenclature: The request specified "**Menthyl anthranilate**"; however, based on the context of perfumery and fragrance, it is highly likely that the intended compound was Methyl anthranilate. **Menthyl anthranilate** is primarily used as a sunscreen agent, whereas Methyl anthranilate is a widely used fragrance ingredient with a characteristic fruity, grape-like scent. This document will focus on Methyl anthranilate.

Introduction to Methyl Anthranilate in Fragrance

Methyl anthranilate (MA) is an aromatic ester with the chemical formula $C_8H_9NO_2$. It is a key component in the perfumer's palette, valued for its potent, sweet, fruity, and floral aroma, often described as reminiscent of Concord grapes and orange blossom.^{[1][2][3]} Its versatility allows for its use in a wide range of fragrance applications, from fine fragrances to personal care and household products.

Olfactory Profile:

- Top Notes: Fruity, grape, sweet^{[1][2]}
- Heart Notes: Floral (orange blossom, neroli, jasmine, tuberose), narcotic^{[2][3]}
- Base Notes: Powdery, musky nuance

Physicochemical Properties of Methyl Anthranilate

A comprehensive understanding of the physicochemical properties of Methyl anthranilate is crucial for its effective use in fragrance formulations, ensuring stability, solubility, and desired performance.

Property	Value	Reference
Molecular Formula	C ₈ H ₉ NO ₂	[1] [2]
Molar Mass	151.16 g/mol	[4]
Appearance	Colorless to pale yellow liquid or solid	[1] [2]
Melting Point	24 °C (75 °F)	[1]
Boiling Point	256 °C (493 °F)	[1]
Density	1.168 g/cm ³ at 20 °C	[1]
Vapor Pressure	0.027 mmHg at 25 °C	[4] [5]
Flash Point	≥128 °C	[5]
Refractive Index	1.5810 at 25 °C	[4]
log Kow (Octanol/Water Partition Coefficient)	1.88 - 2.17	[4] [5]

Solubility of Methyl Anthranilate

The solubility of Methyl anthranilate in various solvents is a critical factor for perfumers during the formulation process.

Solvent	Solubility	Reference
Water	2.79 - 2.85 g/L at 23-25 °C	[5] [6]
Ethanol	Freely soluble	[1] [3]
Propylene Glycol	Soluble	[1] [7]
Dipropylene Glycol	Soluble	[7]
Fixed Oils	Soluble	[7]
Paraffin Oil	Insoluble	[1]
Glycerin	Insoluble	[7]
Benzyl Benzoate	Soluble (forms stable dilutions)	

Natural Occurrence of Methyl Anthranilate

Methyl anthranilate is found naturally in a variety of plants and essential oils, contributing to their characteristic aromas.

Natural Source	Reported Presence
Concord Grapes (<i>Vitis labrusca</i>)	Characteristic flavor compound
Jasmine Absolute (<i>Jasminum grandiflorum</i>)	Present
Neroli Oil (<i>Citrus aurantium</i> var. <i>amara</i>)	Present
Ylang-Ylang Oil (<i>Cananga odorata</i>)	Present in various fractions
Champaca Absolute (<i>Magnolia champaca</i>)	Present
Citrus Fruits (e.g., Bergamot, Mandarin, Orange)	Present
Strawberry	Present
Tuberose (<i>Polianthes tuberosa</i>)	Present
Gardenia	Present
Black Locust (<i>Robinia pseudoacacia</i>)	Present

Applications in Perfumery

Methyl anthranilate is a versatile ingredient used to impart warmth, volume, and sweetness to fragrance compositions.[\[2\]](#)

- **Floral Accords:** It is essential for creating authentic orange blossom, neroli, jasmine, gardenia, and tuberose notes.[\[2\]](#)[\[3\]](#)
- **Fruity Notes:** It provides the characteristic concord grape aroma and is used in wild strawberry and other fruity accords.
- **Schiff Base Formation:** Methyl anthranilate readily reacts with aldehydes to form Schiff bases, which are themselves valuable fragrance ingredients. A common example is Aurantiol, formed with hydroxycitronellal, which has a sweet, floral, and fruity odor. This reaction can also lead to discoloration (yellowing) in certain fragrance formulations, a factor that must be considered during product development.

Experimental Protocols

Gas Chromatography-Olfactometry (GC-O) for Odor Characterization

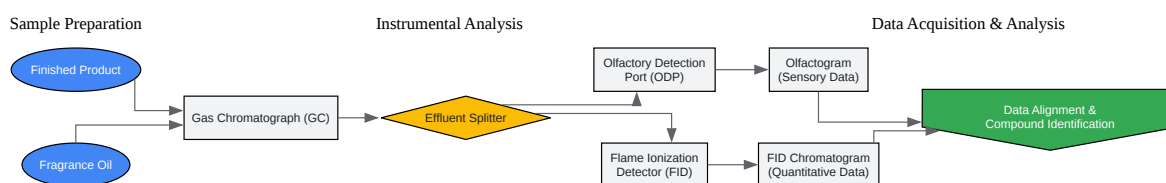
GC-O is a powerful technique used to identify the specific aroma-active compounds in a fragrance mixture.

Objective: To separate and identify the individual odor components of a fragrance formulation containing Methyl anthranilate and to characterize their sensory attributes.

Methodology:

- Sample Preparation:
 - Dilute the fragrance oil in a suitable solvent (e.g., ethanol) to an appropriate concentration.
 - For headspace analysis of a finished product (e.g., lotion, shampoo), weigh a known amount of the product into a headspace vial.
- Instrumentation:
 - Gas Chromatograph (GC) equipped with a Flame Ionization Detector (FID) and an Olfactory Detection Port (ODP).
 - The GC effluent is split between the FID and the ODP.
- GC Conditions (Example for a beverage analysis, adaptable for fragrances):
 - Column: Fused silica capillary column (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness).
 - Carrier Gas: Helium.
 - Oven Temperature Program: Start at a low temperature (e.g., 40 °C), hold for a few minutes, then ramp up to a high temperature (e.g., 250 °C) at a controlled rate.
 - Injector: Split/splitless injector.
- Olfactory Evaluation:

- A trained sensory panelist or perfumer sniffs the effluent from the ODP.
- The panelist records the retention time, odor descriptor, and intensity of each aroma detected.
- Data Analysis:
 - The FID chromatogram provides quantitative data on the volatile compounds.
 - The olfactogram (a plot of odor intensity versus retention time) is aligned with the FID chromatogram.
 - Mass Spectrometry (GC-MS) can be used in parallel to identify the compounds associated with specific odors.



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Workflow for Gas Chromatography-Olfactometry (GC-O) Analysis.

Fragrance Stability Testing in a Cosmetic Formulation

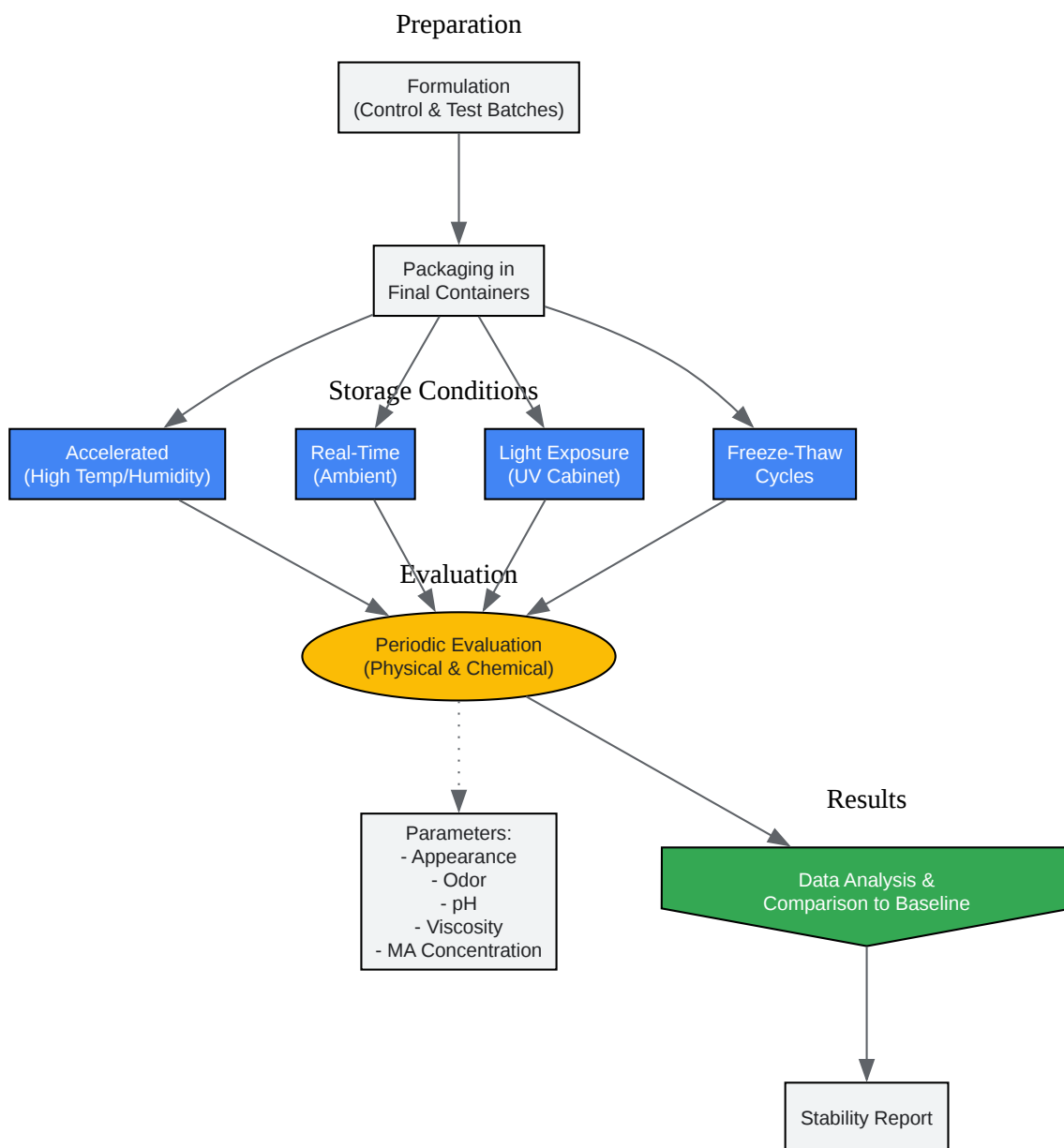
Objective: To evaluate the physical and chemical stability of a cosmetic formulation (e.g., a lotion) containing Methyl anthranilate over time and under various storage conditions.

Methodology:

- Formulation:

- Prepare a batch of the cosmetic base without the fragrance (control).
- Prepare a batch of the cosmetic base with a specified concentration of the fragrance oil containing Methyl anthranilate.
- Packaging:
 - Package the samples in the intended final packaging.
- Storage Conditions:
 - Accelerated Stability:
 - $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$ (for 1, 2, and 3 months)
 - $50^{\circ}\text{C} \pm 2^{\circ}\text{C}$ (for 1 and 2 months)
 - Real-Time Stability:
 - $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ (for 12, 18, and 24 months)
 - Light Exposure:
 - Exposure to UV light in a light cabinet.
 - Freeze-Thaw Cycles:
 - Alternate between -10°C and 25°C for several cycles (e.g., three 24-hour cycles at each temperature).
- Evaluation Parameters and Schedule:
 - Evaluate the samples at baseline (time 0) and at specified intervals (e.g., 1, 2, 3, 6, 12, 18, 24 months).
 - Physical Characteristics:
 - Appearance (color, clarity, signs of separation)

- Odor (sensory evaluation by a trained panel)
- pH
- Viscosity
- Chemical Analysis:
 - Quantification of Methyl anthranilate concentration using a suitable analytical method (e.g., HPLC or GC-MS) to assess degradation.
- Acceptance Criteria:
 - Define the acceptable limits of change for each parameter. Any significant deviation from the baseline indicates potential instability.



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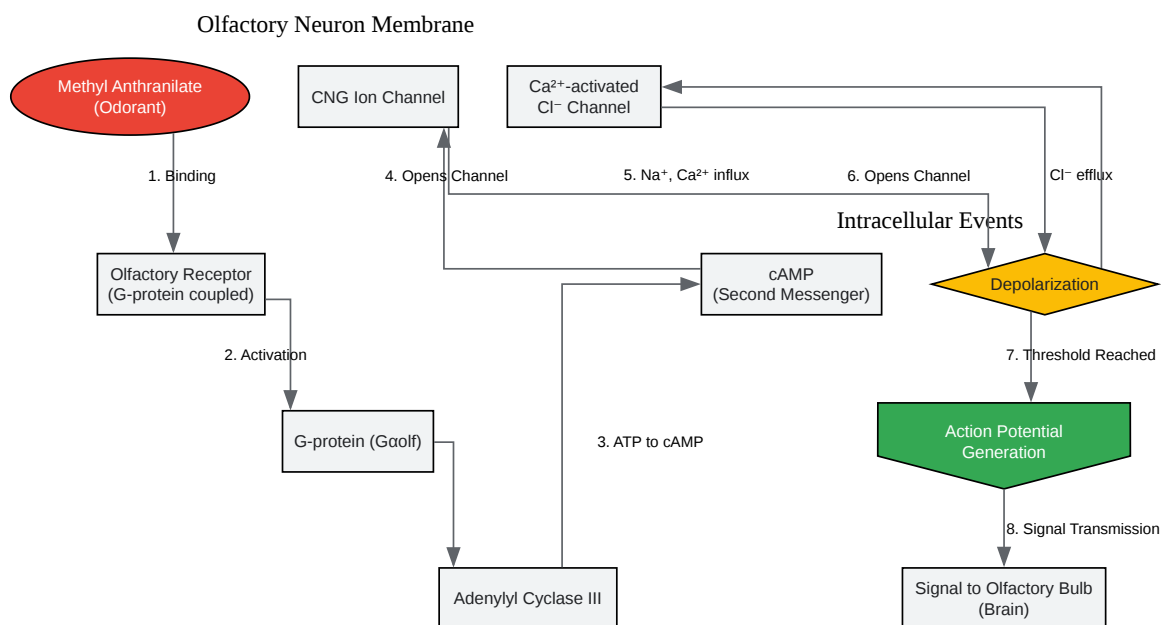
Workflow for Fragrance Stability Testing in a Cosmetic Product.

Olfactory Signaling Pathway

The perception of odorants like Methyl anthranilate begins with the interaction of the molecule with specific Olfactory Receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. While the specific ORs that bind to Methyl anthranilate have not been definitively identified, the general signaling cascade is well-understood.

Mechanism of Odor Perception:

- **Binding:** An odorant molecule (e.g., Methyl anthranilate) binds to a specific G-protein coupled Olfactory Receptor (OR).
- **G-Protein Activation:** This binding causes a conformational change in the OR, which in turn activates an associated G-protein ($G_{\alpha olf}$).
- **Second Messenger Production:** The activated $G_{\alpha olf}$ stimulates the enzyme adenylyl cyclase III, which converts ATP into cyclic AMP (cAMP), a second messenger.
- **Ion Channel Opening:** cAMP binds to and opens cyclic nucleotide-gated (CNG) ion channels.
- **Depolarization:** The opening of CNG channels allows an influx of cations (Na^+ and Ca^{2+}) into the neuron, causing depolarization of the cell membrane.
- **Signal Amplification:** The influx of Ca^{2+} also opens Ca^{2+} -activated chloride channels, leading to an efflux of Cl^- , which further depolarizes the neuron.
- **Action Potential:** If the depolarization reaches a certain threshold, an action potential is generated.
- **Signal Transmission to the Brain:** The action potential travels along the axon of the olfactory sensory neuron to the olfactory bulb in the brain, where the signal is processed and perceived as a specific scent.



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Generalized Olfactory Signaling Pathway for Odorant Perception.

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